

Application Notes and Protocols: NaCrO₂ for High-Rate Sodium-Ion Batteries

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Sodium chromite

CAS No.: 12314-42-0

Cat. No.: B080656

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the performance of sodium chromium oxide (NaCrO₂) as a cathode material for high-rate sodium-ion batteries (SIBs). Detailed experimental protocols and performance data are presented to facilitate research and development in this area.

Introduction

Sodium-ion batteries are a promising alternative to lithium-ion batteries for large-scale energy storage due to the natural abundance and low cost of sodium.[1][2] O₃-type NaCrO₂ has emerged as a particularly attractive cathode material owing to its high theoretical capacity, good thermal stability, and structural stability during cycling.[3][4] However, its performance at high charge/discharge rates can be limited by factors such as phase transitions and sluggish Na-ion diffusion.[5] Recent research has focused on various strategies to enhance the high-rate capability and cycling stability of NaCrO₂, including carbon coating, nanoparticle synthesis, and elemental doping.[1][6][7][8][9]

Performance of NaCrO₂ in High-Rate Sodium-Ion Batteries

The electrochemical performance of NaCrO₂ is highly dependent on its synthesis method and any subsequent modifications. The following table summarizes the quantitative data from recent studies on the performance of NaCrO₂ at various C-rates.

Material	Synthesis Method	C-Rate	Specific Capacity (mAh g ⁻¹)	Capacity Retention	Reference
Carbon-coated NaCrO ₂	Emulsion-drying	150C	99	-	[1][6]
Bare NaCrO ₂	Freeze-drying-assisted sol-gel	50C	82.1	~50% after 3000 cycles at 5C	[3]
MOF-modified NaCrO ₂	MOF-modification during synthesis	50C	72.9	85% after 200 cycles at 0.5C (at 55°C)	[2]
Large-grained O ₃ -NaCrO ₂	Direct reduction of Na ₂ Cr ₂ O ₇ ·2H ₂ O	20C	68	88.2% after 500 cycles at 2C	[10][11]
s-NaCrO ₂ submicrospheres	Self-template synthesis	20C	90	87% after 1500 cycles	[12]
Asphalt-derived carbon coated NaCrO ₂	-	5C	-	81.1% after 1000 cycles	[7][13]
L-NCO (9.9 μm) dry-processed electrode	-	1C	107.5	92.3% from 0.1C to 1C	[14]
Na(Cr _{0.98} Al _{0.02})O ₂ with	One-pot synthesis	-	Maintained rate capability	No capacity fading during 1000 cycles	[8][9]

Cr ₂ O ₃ coating		of pristine NaCrO ₂	
Heterostructure			
red			85.3% after
NaCrO ₂ @Na	-	103.7	150 cycles at [15]
2FePO ₄ F/C	15C		1C

Experimental Protocols

Synthesis of NaCrO₂

Several methods have been successfully employed to synthesize NaCrO₂. Below are protocols for two common approaches.

a) Emulsion-Drying Method for Carbon-Coated NaCrO₂[1][16][6]

This method allows for the synthesis of carbon-coated NaCrO₂ with excellent high-rate performance.

- **Precursor Solution:** Prepare an aqueous solution of sodium nitrate (NaNO₃) and chromium nitrate (Cr(NO₃)₃·9H₂O).
- **Emulsion Formation:** Create a water-in-oil emulsion by adding the aqueous precursor solution to an oil phase (e.g., kerosene) containing a surfactant.
- **Drying:** Heat the emulsion to evaporate the water, resulting in precursor particles dispersed in the oil.
- **Calcination:** The resulting powder is heated under an inert atmosphere (e.g., argon) at a high temperature (e.g., 800 °C) for several hours to form the final NaCrO₂ product.[17] For carbon coating, a carbon source like pitch can be added during this step.[1][6]

b) Freeze-Drying-Assisted Sol-Gel Method[3]

This technique yields bare NaCrO₂ with outstanding rate capability and cycling stability.

- **Sol Formation:** Dissolve stoichiometric amounts of sodium and chromium precursors in a suitable solvent to form a sol.
- **Gelation:** Convert the sol into a gel.
- **Freeze-Drying:** Freeze the gel and then dry it under vacuum to remove the solvent.
- **Calcination:** Calcine the dried gel at a high temperature in an inert atmosphere to obtain the final NaCrO_2 powder.

Electrode Preparation

The following protocol is a general guideline for preparing NaCrO_2 cathodes for coin cell assembly.

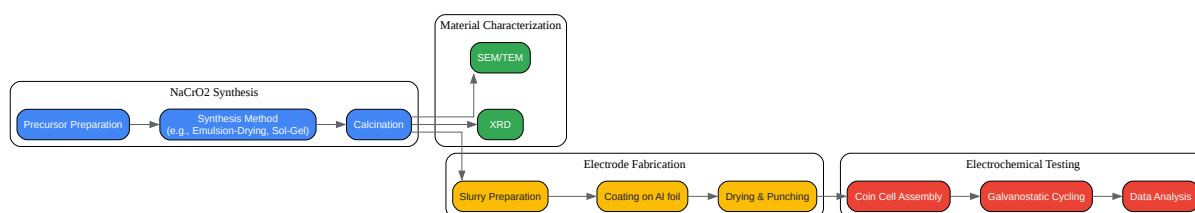
- **Slurry Preparation:** Mix the synthesized NaCrO_2 active material, a conductive agent (e.g., Super P carbon), and a binder (e.g., PVDF) in a weight ratio of 8:1:1.^[14] Disperse the mixture in a suitable solvent like N-methyl-2-pyrrolidone (NMP) to form a homogeneous slurry.
- **Coating:** Cast the slurry onto an aluminum foil current collector using a doctor blade.
- **Drying:** Dry the coated foil in a vacuum oven at a specified temperature (e.g., 80-120 °C) for several hours to remove the solvent.^[18]
- **Electrode Punching:** Punch out circular electrodes of a desired diameter from the dried foil.
- **Final Drying:** Dry the electrodes again under vacuum before transferring them into an argon-filled glovebox for cell assembly.

Electrochemical Measurements

- **Cell Assembly:** Assemble CR2032-type coin cells in an argon-filled glovebox. Use the prepared NaCrO_2 electrode as the cathode, sodium metal as the anode, a glass fiber separator, and an appropriate electrolyte (e.g., 1 M NaPF_6 in a mixture of ethylene carbonate and diethyl carbonate).^[18]

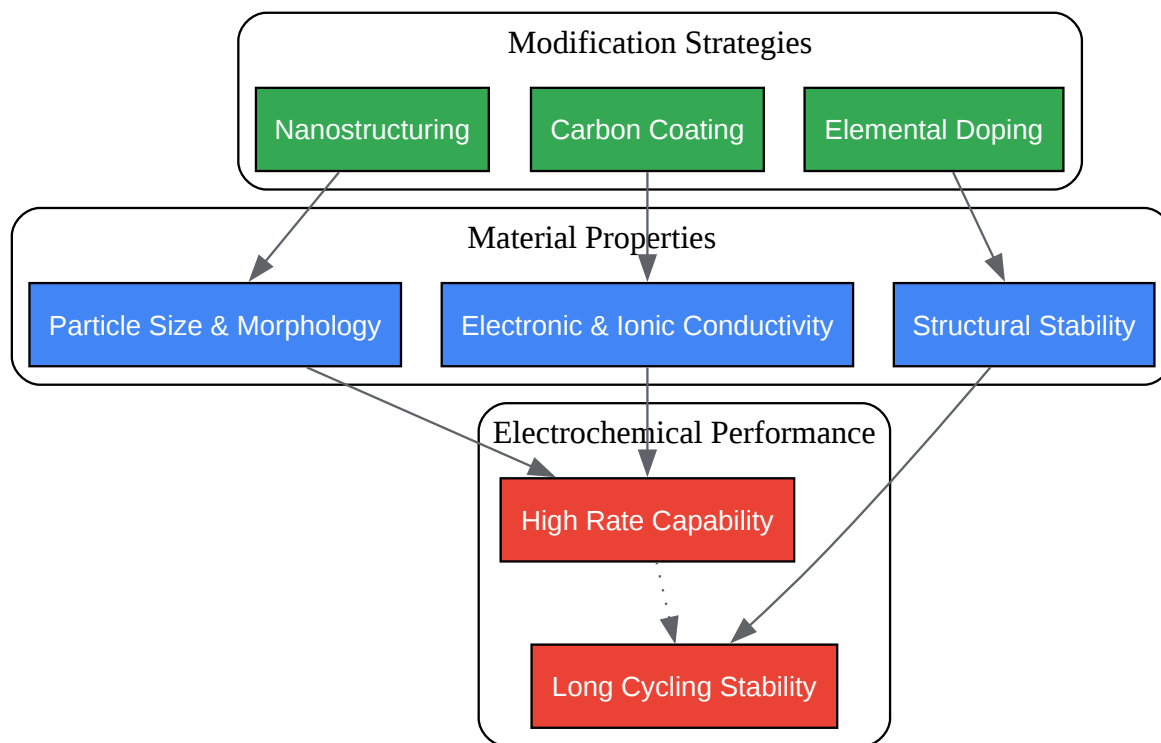
- Galvanostatic Cycling: Perform charge-discharge cycling at various C-rates using a battery cycler. A typical voltage window for NaCrO₂ is 2.0-3.6 V vs. Na/Na⁺.^[4]
- Cyclic Voltammetry (CV): Conduct CV tests to investigate the electrochemical reaction kinetics and phase transitions of the NaCrO₂ electrode.
- Electrochemical Impedance Spectroscopy (EIS): Perform EIS to analyze the charge transfer resistance and ion diffusion kinetics.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for NaCrO₂ cathode preparation and testing.



[Click to download full resolution via product page](#)

Caption: Factors influencing the high-rate performance of NaCrO₂.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. NaCrO₂ cathode for high-rate sodium-ion batteries - Energy & Environmental Science (RSC Publishing) [pubs.rsc.org]
- 2. A MOF-modified NaCrO₂ cathode for high-rate and wide-temperature applications in sodium-ion batteries - Journal of Materials Chemistry A (RSC Publishing) [pubs.rsc.org]
- 3. pubs.acs.org [pubs.acs.org]

- [4. mdpi.com \[mdpi.com\]](#)
- [5. pubs.acs.org \[pubs.acs.org\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. pubs.acs.org \[pubs.acs.org\]](#)
- [9. Unprecedented Cyclability and Moisture Durability of NaCrO₂ Sodium-Ion Battery Cathode via Simultaneous Al Doping and Cr₂O₃ Coating - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. pubs.acs.org \[pubs.acs.org\]](#)
- [12. pubs.acs.org \[pubs.acs.org\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. cdn.prod.website-files.com \[cdn.prod.website-files.com\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- [16. NaCrO₂ cathode for high-rate sodium-ion batteries | Semantic Scholar \[semanticscholar.org\]](#)
- [17. Generalized synthesis of NaCrO₂ particles for high-rate sodium ion batteries prepared by microfluidic synthesis in segmented flow - Dalton Transactions \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [18. energy-proceedings.org \[energy-proceedings.org\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols: NaCrO₂ for High-Rate Sodium-Ion Batteries]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b080656/docs#application-notes-and-protocols-nacro2-for-high-rate-sodium-ion-batteries\]](https://www.benchchem.com/product/b080656/docs#application-notes-and-protocols-nacro2-for-high-rate-sodium-ion-batteries)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)